

An In-depth Technical Guide to Benzyl Isopropenyl Ether

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Compound of Interest

Compound Name: *Benzyl isopropenyl ether*

Cat. No.: *B1268335*

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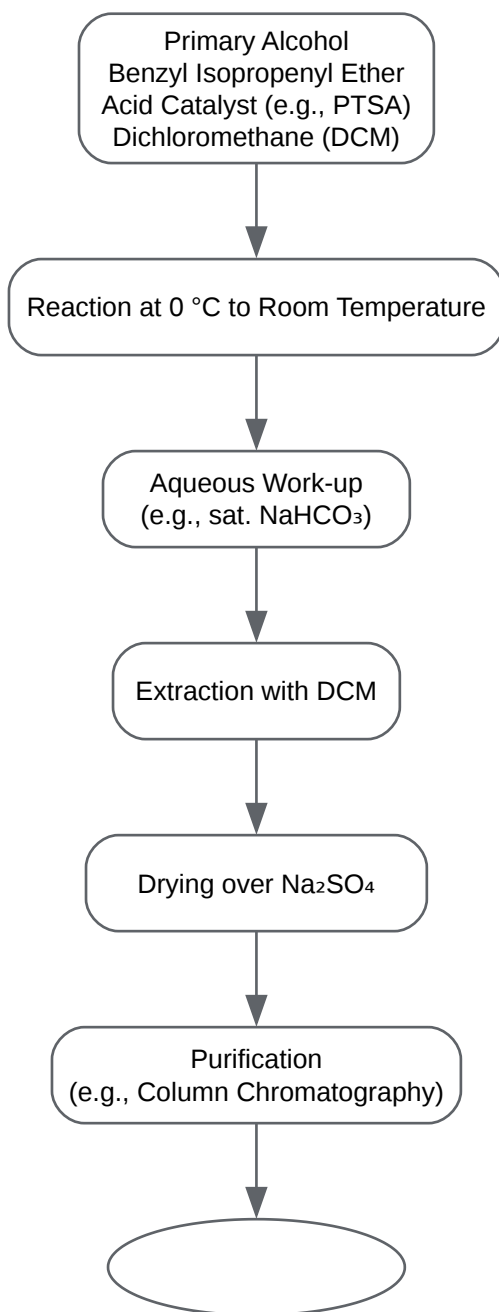
For Researchers, Scientists, and Drug Development Professionals

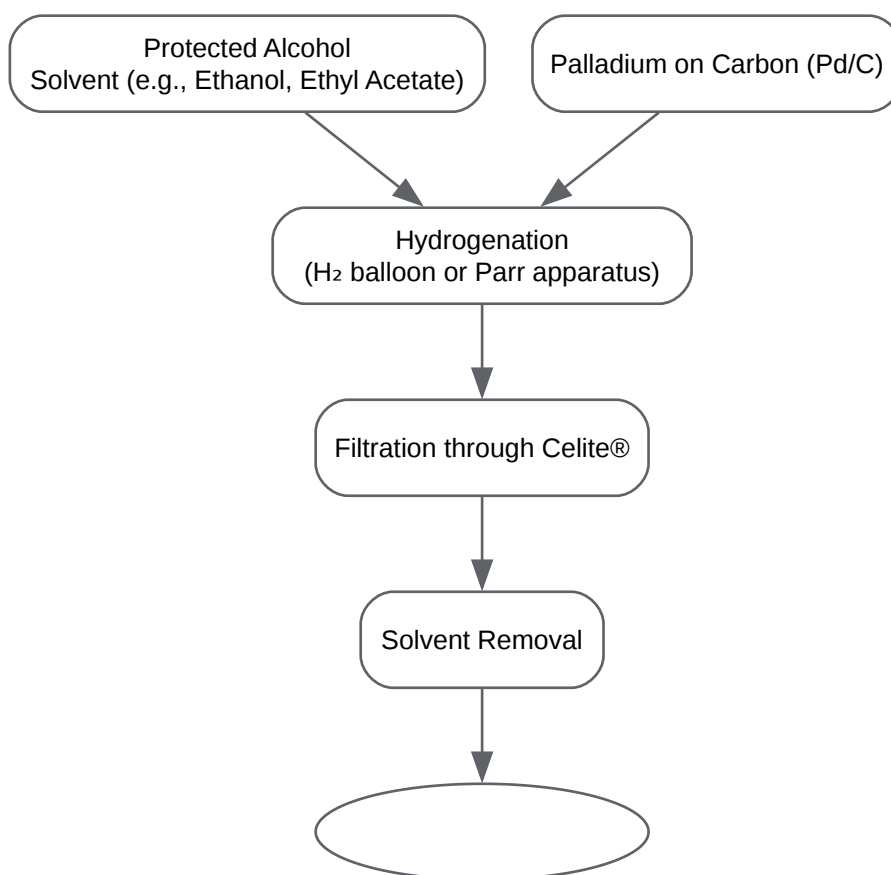
This technical guide provides a comprehensive overview of **benzyl isopropenyl ether**, a valuable reagent in organic synthesis, particularly as a protecting group for hydroxyl functionalities. This document details its chemical identity, physical and spectral properties, and provides experimental protocols for its synthesis and application.

Chemical Identity and Structure

Benzyl isopropenyl ether, also known as 2-benzyloxy-1-propene, is an organic compound used in synthetic chemistry. Its unique structure, featuring a benzyl group attached to an isopropenyl ether moiety, makes it a useful tool for the temporary protection of alcohol groups.

Chemical Structure:





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